

# An In-depth Technical Guide to Glycerol-13C2: Properties, Applications, and Experimental Protocols

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## Compound of Interest

Compound Name: Glycerol-13C2

Cat. No.: B013024

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Glycerol-13C2**, a stable isotope-labeled compound crucial for metabolic research. This document details its applications in studying key metabolic pathways, offers in-depth experimental protocols for its use, and presents visual representations of relevant biological processes and workflows.

## Core Physical and Chemical Properties

**Glycerol-13C2**, with the chemical formula  $C^{13}C_2H_8O_3$ , is a form of glycerol where two of the three carbon atoms are the heavy isotope  $^{13}C$ . This isotopic labeling makes it an invaluable tracer for metabolic studies, allowing researchers to follow the fate of glycerol through various biochemical pathways without the use of radioactive materials. Its physical and chemical properties are largely similar to unlabeled glycerol, with minor differences due to the increased mass of the  $^{13}C$  isotopes.

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **Glycerol-13C2**, compiled from various scientific suppliers and databases.

| Property            | Value                                                 | References |
|---------------------|-------------------------------------------------------|------------|
| Molecular Weight    | 94.08 g/mol                                           | [1][2][3]  |
| Chemical Formula    | (HO <sup>13</sup> CH <sub>2</sub> ) <sub>2</sub> CHOH | [1][2]     |
| CAS Number          | 102088-01-7                                           | [1][2]     |
| Isotopic Purity     | ≥99 atom % <sup>13</sup> C                            | [1][4]     |
| Chemical Purity     | ≥98%                                                  | [2]        |
| Appearance          | Colorless to light yellow liquid                      | [5]        |
| Density             | 1.288 g/mL at 25°C                                    | [1][4][6]  |
| Melting Point       | 20°C (lit.)                                           | [1][4][6]  |
| Boiling Point       | 182°C (lit.)                                          | [1][4][6]  |
| Refractive Index    | n <sub>20/D</sub> 1.474 (lit.)                        | [1][4][6]  |
| Flash Point         | 160°C (closed cup)                                    | [4]        |
| Storage Temperature | Room temperature, away from light and moisture        | [2]        |

## Applications in Metabolic Research

**Glycerol-13C2** is a cornerstone in the field of metabolic research, primarily utilized as a tracer to quantify the dynamics of glycerol and related metabolic pathways in vivo.[7] Its non-radioactive nature makes it safe for use in human studies. Key applications include:

- **Measuring Lipolysis:** By tracking the dilution of infused **Glycerol-13C2** in the bloodstream, researchers can calculate the rate of appearance of endogenous glycerol, which is a direct indicator of whole-body lipolysis (the breakdown of triglycerides).
- **Quantifying Gluconeogenesis:** Glycerol is a major substrate for gluconeogenesis, the metabolic pathway that generates glucose from non-carbohydrate sources. By measuring the incorporation of <sup>13</sup>C from **Glycerol-13C2** into glucose, scientists can determine the rate of gluconeogenesis from glycerol.

- Investigating Fatty Acid Metabolism: In conjunction with labeled fatty acid tracers, **Glycerol-13C2** can be used to study the re-esterification of fatty acids back into triglycerides, providing a more complete picture of fatty acid flux.
- Biomolecular NMR: Its specific labeling pattern is advantageous in nuclear magnetic resonance (NMR) studies of proteins and other biomolecules, helping to resolve complex spectra and determine molecular structures.[\[2\]](#)

## Experimental Protocols

The following sections provide detailed methodologies for key experiments utilizing **Glycerol-13C2**. These protocols are synthesized from established practices in metabolic research.

### In Vivo Measurement of Glycerol Turnover and Lipolysis

This protocol outlines the use of **Glycerol-13C2** to determine the rate of appearance (Ra) of glycerol in plasma, a measure of lipolysis.

#### 3.1.1. Materials

- **Glycerol-13C2** (sterile, pyrogen-free solution)
- Saline solution (0.9% NaCl, sterile)
- Infusion pump
- Catheters for infusion and blood sampling
- Blood collection tubes (e.g., EDTA-coated)
- Centrifuge
- Materials for plasma extraction and derivatization (see section 3.2)
- Gas Chromatograph-Mass Spectrometer (GC-MS)

#### 3.1.2. Protocol

- **Subject Preparation:** The study is typically performed in human subjects after an overnight fast to reach a metabolic steady state.
- **Tracer Preparation:** Prepare a sterile infusion solution of **Glycerol-13C2** in saline at a known concentration.
- **Catheter Placement:** Insert a catheter into a vein (e.g., antecubital vein) for tracer infusion and another catheter into a contralateral vein for blood sampling.
- **Priming Dose (Optional but Recommended):** To reach isotopic steady-state more quickly, a priming dose of **Glycerol-13C2** can be administered as a bolus injection. A common priming dose is equivalent to 15 times the infusion rate.
- **Constant Infusion:** Immediately following the priming dose, begin a continuous intravenous infusion of **Glycerol-13C2** at a constant rate. A typical infusion rate is between 0.05 and 0.10  $\mu\text{mol}$  per kg of body weight per minute.
- **Blood Sampling:** Collect blood samples at baseline (before tracer infusion) and at regular intervals during the infusion (e.g., every 10-15 minutes) for the last 30 minutes of a 90-120 minute infusion period to ensure isotopic steady state has been achieved.
- **Sample Processing:** Immediately place blood samples on ice, then centrifuge at 4°C to separate plasma. Store plasma at -80°C until analysis.
- **GC-MS Analysis:** Determine the isotopic enrichment of **Glycerol-13C2** in plasma using GC-MS (see protocol 3.2).
- **Calculation of Glycerol Rate of Appearance (Ra):** Calculate the rate of appearance of glycerol using the following steady-state equation:

$$Ra (\mu\text{mol/kg/min}) = [ (E_i / E_p) - 1 ] * I$$

Where:

- $E_i$  is the isotopic enrichment of the infusate (in atom percent excess).

- $E_p$  is the isotopic enrichment of glycerol in plasma at steady state (in atom percent excess).
- $I$  is the infusion rate of the tracer (in  $\mu\text{mol/kg/min}$ ).

## Sample Preparation and GC-MS Analysis of Glycerol- $^{13}\text{C}_2$ in Plasma

This protocol describes the extraction, derivatization, and analysis of glycerol from plasma to determine its isotopic enrichment.

### 3.2.1. Materials

- Plasma samples
- Internal standard (e.g., a different isotopologue of glycerol)
- Organic solvent for protein precipitation (e.g., acetonitrile)
- Derivatization agent (e.g., acetic anhydride or N-methyl-N-(trimethylsilyl)trifluoroacetamide - MSTFA)
- Pyridine
- GC-MS system with a suitable column (e.g., Innowax MS)

### 3.2.2. Protocol

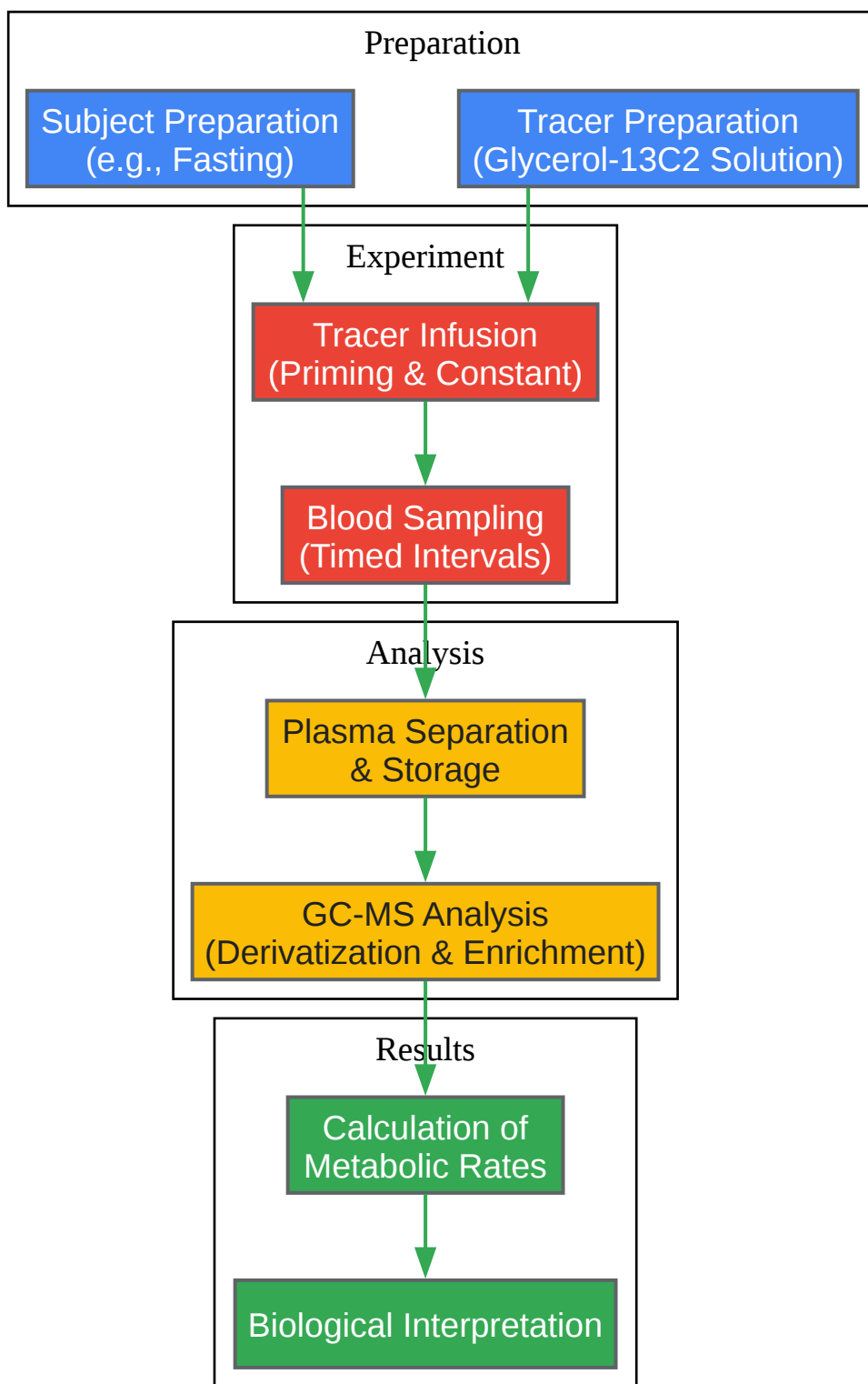
- **Protein Precipitation:** To a known volume of plasma (e.g., 100-200  $\mu\text{L}$ ), add a known amount of internal standard. Precipitate proteins by adding a cold organic solvent like acetonitrile. Vortex and then centrifuge to pellet the proteins.
- **Extraction:** Transfer the supernatant containing the glycerol to a clean tube.
- **Drying:** Evaporate the solvent to dryness under a stream of nitrogen or using a vacuum concentrator.

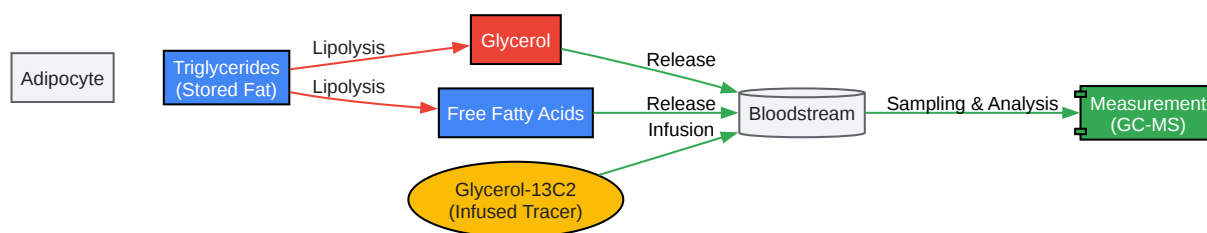
- **Derivatization:** Reconstitute the dried extract in a derivatization reagent. For example, to form glycerol triacetate, add acetic anhydride and pyridine and incubate at an elevated temperature (e.g., 60°C). This step improves the volatility and chromatographic properties of glycerol for GC-MS analysis.
- **GC-MS Analysis:** Inject the derivatized sample into the GC-MS. The gas chromatograph separates the derivatized glycerol from other components in the sample. The mass spectrometer then detects the derivatized glycerol and its  $^{13}\text{C}$ -labeled counterpart.
- **Data Analysis:** By monitoring the ion currents corresponding to the molecular ions of the unlabeled and  $^{13}\text{C}$ -labeled glycerol derivatives, the isotopic enrichment (the ratio of labeled to unlabeled glycerol) in the plasma sample can be accurately determined.

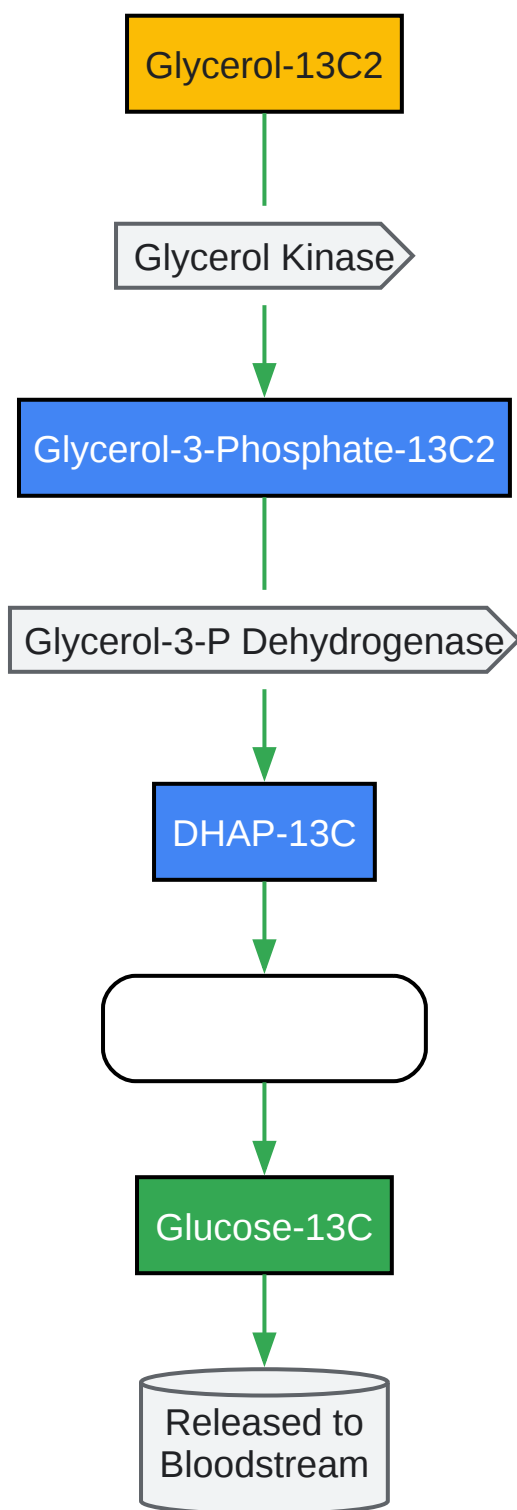
## Mandatory Visualizations

The following diagrams illustrate key concepts related to the use of **Glycerol- $^{13}\text{C}_2$**  in metabolic research.

## Experimental Workflow for a Metabolic Tracer Study







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